

An In-depth Technical Guide to 4-Bromobenzenesulfonamide

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonamide

Cat. No.: B1198654

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CAS Number: 701-34-8

This technical guide provides a comprehensive overview of **4-Bromobenzenesulfonamide**, a key chemical intermediate for researchers, scientists, and professionals in drug development. The document details its physicochemical properties, synthesis protocols, known applications, and safety information.

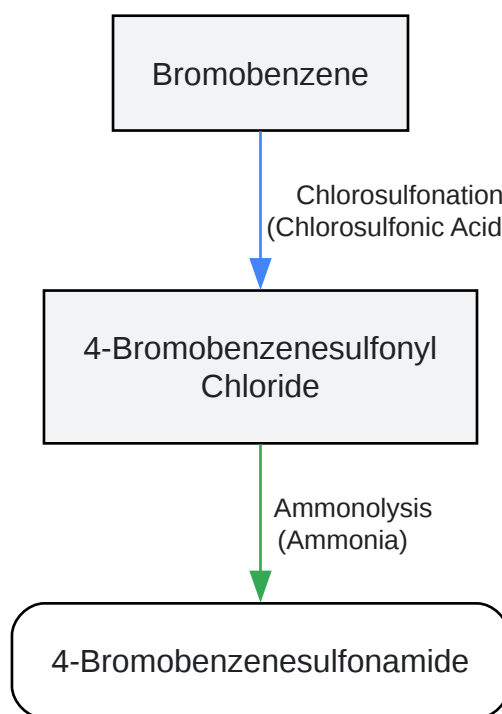
Physicochemical Properties

4-Bromobenzenesulfonamide is an off-white to white crystalline solid.^[1] Its core structure consists of a benzene ring substituted with both a bromine atom and a sulfonamide group, making it a valuable building block in organic and medicinal chemistry.^[2] The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	701-34-8	[3][4][5][6]
Molecular Formula	C ₆ H ₆ BrNO ₂ S	[3][4][5][6]
Molecular Weight	236.09 g/mol	[3][4][5]
Melting Point	163-167 °C	[3]
Boiling Point	360.7 °C (estimate)	[3][7]
Density	1.8000 (estimate)	[3][7]
Water Solubility	991.6 mg/L (at 15 °C)	[3]
Solubility	Slightly soluble in DMSO and Methanol	[3][7]
pKa	9.89 ± 0.10 (Predicted)	[3]
Appearance	White to Off-White Solid/Crystal	[1][3]
InChI Key	STYQHICBPYRHQK- UHFFFAOYSA-N	[3][4][5]

Synthesis of 4-Bromobenzenesulfonamide

The synthesis of **4-bromobenzenesulfonamide** is typically achieved through a two-step process starting from bromobenzene. The first step is the chlorosulfonation of bromobenzene to yield the intermediate 4-bromobenzenesulfonyl chloride.[8] This intermediate is then converted to the final product via ammonolysis.[3][8]



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Synthesis workflow for **4-Bromobenzenesulfonamide**.

Step 1: Synthesis of 4-Bromobenzenesulfonyl Chloride from Bromobenzene[8] This procedure involves an electrophilic aromatic substitution reaction.

- Reagents and Equipment:
 - Chlorosulfonic acid (290 g, 165 mL, 2.49 moles)
 - Bromobenzene (78.5 g, 52.7 mL, 0.5 moles)
 - Round-bottomed flask with a mechanical stirrer and gas absorption trap
 - Water bath
- Methodology:
 - Place 290 g of chlorosulfonic acid into the round-bottomed flask.
 - Cool the flask in a water bath to approximately 12–15°C.

- While stirring, gradually add 78.5 g of bromobenzene over 15-20 minutes, ensuring the temperature is maintained at about 15°C. Hydrogen chloride gas will be evolved and should be handled by the gas trap.
- After the addition is complete, continue stirring for a period to ensure the reaction goes to completion.
- The resulting 4-bromobenzenesulfonyl chloride can then be isolated for the next step.

Step 2: Synthesis of **4-Bromobenzenesulfonamide** via Ammonolysis[3][8] This step is a nucleophilic acyl substitution where ammonia replaces the chloride on the sulfonyl group.

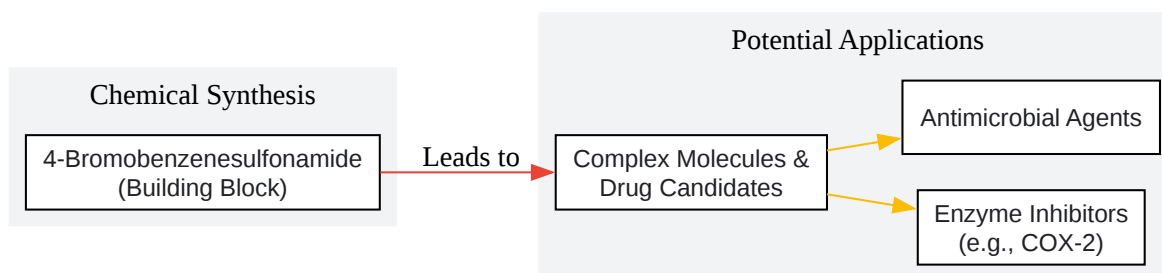
- Reagents and Equipment:
 - 4-Bromobenzenesulfonyl chloride (1.0 g, 3.9 mmol)
 - Methanol (5 mL)
 - Methanol/ammonia solution (5 mL, excess)
 - 25 mL single-neck flask
 - Nitrogen atmosphere setup
 - Rotary evaporator
- Methodology:
 - Dissolve 1.0 g of 4-bromobenzenesulfonyl chloride in 5 mL of methanol within the single-neck flask.
 - Add 5 mL of the methanol/ammonia solution to the flask.
 - Stir the reaction mixture overnight at room temperature under a nitrogen atmosphere.
 - Concentrate the reaction solution under reduced pressure using a rotary evaporator.

- The resulting white solid is **4-bromobenzenesulfonamide** (expected yield: 1.13 g, 100%).
[3] The product can be confirmed by mass spectrometry (m/z 235.9 [M+]).[3]

Biological Activity and Applications

4-Bromobenzenesulfonamide serves primarily as a versatile pharmaceutical intermediate and a strategic building block in organic synthesis.[1][9] Its bromine atom provides a reactive site for various coupling reactions, while the sulfonamide group allows for further chemical modifications to fine-tune properties like solubility and binding affinity.[1]

- **Role in Synthesis:** It is used as a reagent in the preparation of more complex molecules.[3] [5] Notable examples include its use in synthesizing cobalt(III) complexes of N,R-sulfonyldithiocarbamate anions and a series of phenylethynylbenzenesulfonamides, which were investigated as potential cyclooxygenase-1/-2 (COX-1/-2) inhibitors.[5]
- **Metabolite:** **4-Bromobenzenesulfonamide** is a known metabolite of Ebrotidine, an H₂-receptor antagonist.[3][5][7]
- **Scaffold for Drug Discovery:** While specific biological data on the compound itself is limited, the broader class of benzenesulfonamide derivatives is known to exhibit a wide range of biological activities, including anticancer and antimicrobial properties.[2][10] This makes **4-bromobenzenesulfonamide** a valuable scaffold for developing new therapeutic agents.[2]



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Role as a scaffold in drug discovery.

Safety and Handling

4-Bromobenzenesulfonamide is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[4] Standard laboratory safety protocols should be followed when handling this compound.

Hazard Information	Details
GHS Pictogram	GHS07 (Exclamation Mark)[5]
Signal Word	Warning[5]
Hazard Statements	H302: Harmful if swallowed.[4][5] H315: Causes skin irritation.[4] H319: Causes serious eye irritation.[4] H335: May cause respiratory irritation.[4]
Precautionary Statements	P261: Avoid breathing dust.[4] P280: Wear protective gloves/eye protection.[4] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[11] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[11] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][11]
Recommended PPE	Dust mask (type N95), eyeshields, gloves.[5]

This product does not contain any known or suspected endocrine disruptors.[11] For disposal, the material should be handled by a licensed chemical destruction plant and not discharged into sewer systems.[12]

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